

Technical Guide: Solubility Profiling and Handling of Z-Leu-Met-OH

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Compound of Interest

Compound Name: Z-LEU-MET-OH

CAS No.: 18830-16-5

Cat. No.: B096783

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Executive Summary

Z-Leu-Met-OH (Carbobenzoxy-L-leucyl-L-methionine) is a protected dipeptide intermediate frequently utilized in enzymatic assays (e.g., protease specificity studies) and peptide synthesis. Its physicochemical behavior is dominated by two competing factors: the lipophilic Carbobenzoxy (Z) protecting group and the oxidation-sensitive thioether moiety of the Methionine residue.

This guide addresses the critical challenge of solubilizing **Z-Leu-Met-OH** without compromising its chemical integrity. Unlike simple amino acids, this compound exhibits poor aqueous solubility and high susceptibility to methionine sulfoxide formation. Successful handling requires a strict adherence to degassed solvent protocols and polarity-matched solvation strategies.

Physicochemical Characterization

Understanding the molecular drivers of solubility is prerequisite to experimental design. The "Z" group (Benzyloxycarbonyl) significantly increases the LogP, shifting the equilibrium toward organic solubility.

Property	Data	Relevance to Solubility
Chemical Name	N-Carbobenzoxy-L-leucyl-L-methionine	Core Identity
CAS Number	18830-16-5	Verification Key
Molecular Weight	396.50 g/mol	Molarity Calculations
Formula	C ₁₉ H ₂₈ N ₂ O ₅ S	Sulfur presence dictates redox sensitivity
Hydrophobicity	High (Lipophilic Z-group + Leu/Met side chains)	Insoluble in pure water; soluble in organics
pKa (COOH)	~3.6 (Predicted)	Soluble in basic aqueous buffers (pH > 7. [1] [2] [3] [4] [5])
Isoelectric Point	Acidic	Anionic at physiological pH

Solubility Landscape

The following data aggregates empirical observations and structural analogs (e.g., Z-Leu-OH, Z-Gly-Leu-OH) to provide a reliable solubility profile.

Solvent Compatibility Matrix

Solvent Class	Specific Solvent	Solubility Rating	Max Conc. (Est.)	Application Context
Polar Aprotic	DMSO (Dimethyl Sulfoxide)	Excellent	> 50 mM	Primary Stock Solution. Cryoprotectant.
Polar Aprotic	DMF (Dimethylformamide)	Excellent	> 50 mM	Peptide synthesis; Hydrophobic assays.
Alcohols	Methanol / Ethanol	Good	~10–25 mM	Process solvents; Crystallization.
Chlorinated	DCM (Dichloromethane)	Good	> 10 mM	Extraction; Synthesis workup.
Aqueous	Water (Neutral pH)	Poor / Insoluble	< 0.1 mM	Do not use for stock preparation.
Aqueous	PBS (pH 7.[5] [6]4)	Low	< 1 mM	Requires pre-dissolution in DMSO (Co-solvent).
Base	0.1 M NH ₄ OH or NaOH	Moderate	~5–10 mM	Deprotonation of C-term COOH aids solubility.

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*Critical Insight: **Z-Leu-Met-OH** acts as a hydrophobic acid. While organic solvents dissolve it via dipole interactions, aqueous solubility is only achievable by ionizing the C-terminal carboxylic acid ($pH > pK_a$) or using a co-solvent.*

Critical Handling: The Methionine Factor

The Methionine (Met) residue contains a thioether side chain (

) that is highly susceptible to oxidation by atmospheric oxygen, forming Methionine Sulfoxide (Met(O)).^{[7][8]} This reaction is accelerated in solution, particularly in protic solvents or under light exposure.

The "Degas-First" Rule: Never dissolve **Z-Leu-Met-OH** in a solvent that has not been degassed (sparged with Nitrogen or Argon). Oxidation changes the polarity and biological recognition of the peptide, rendering experimental data invalid.

Experimental Protocols

Protocol A: Preparation of Oxidation-Resistant Stock Solution (50 mM)

Objective: Create a stable, high-concentration stock for long-term storage.

Reagents:

- **Z-Leu-Met-OH** solid.
- Anhydrous DMSO (Spectrophotometric grade).
- Nitrogen (N₂) or Argon gas.

Workflow:

- Solvent Conditioning: Sparge the anhydrous DMSO with N₂ gas for 15 minutes to remove dissolved oxygen.
- Weighing: Weigh 19.8 mg of **Z-Leu-Met-OH** into a sterile, amber glass vial (to protect from light).
- Dissolution: Add 1.0 mL of degassed DMSO.
- Agitation: Vortex gently for 30 seconds. The solution should be clear and colorless.
- Storage: Aliquot immediately into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Overlay with N₂ gas before capping. Store at -20°C.

Protocol B: Stepwise Solubility Determination

Objective: Determine the precise solubility limit in a specific experimental buffer.

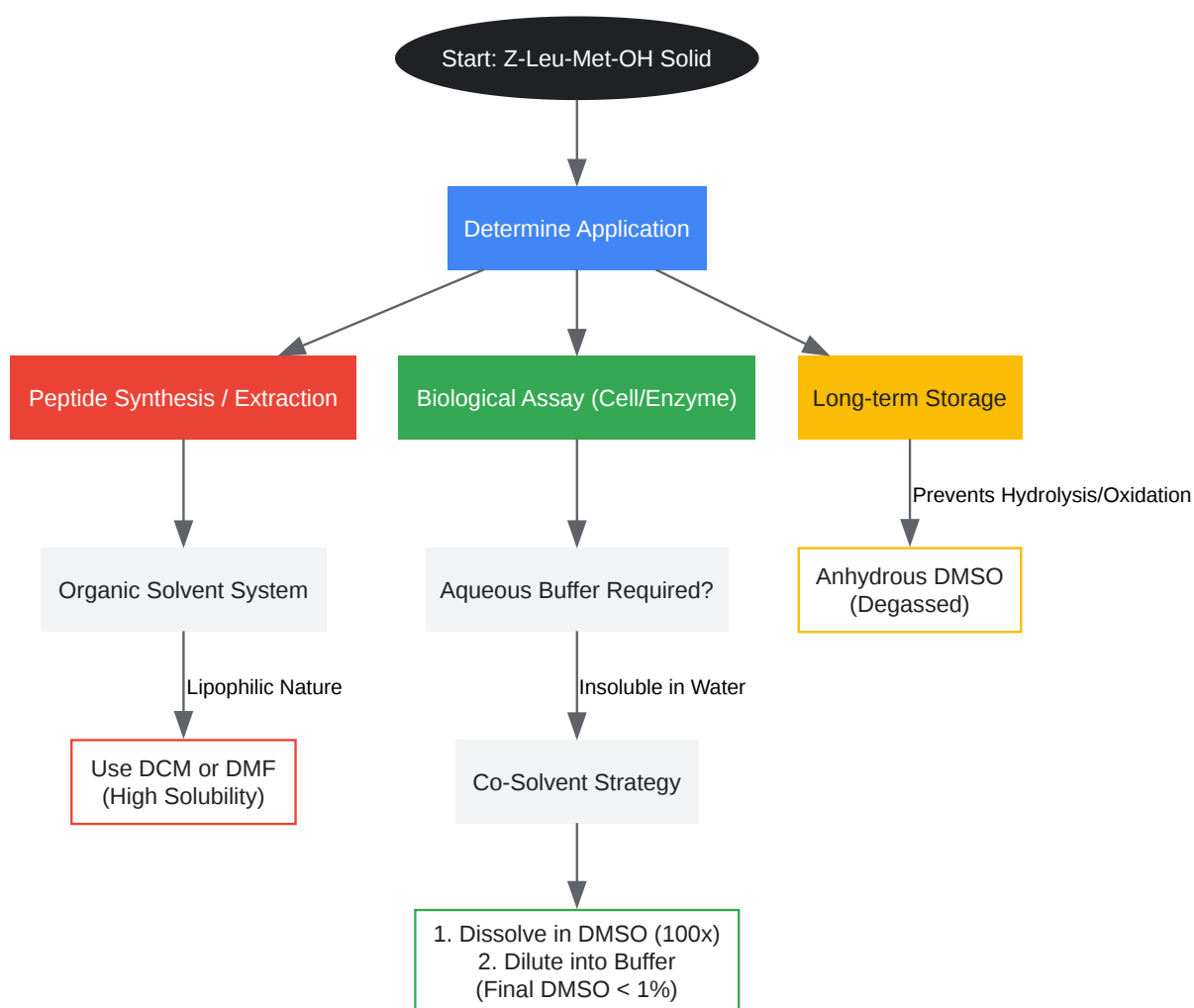
Workflow:

- Place 1.0 mg of **Z-Leu-Met-OH** in a microcentrifuge tube.
- Add the target solvent (e.g., Ethanol) in 10 µL increments.
- Vortex and sonicate (30 sec) after each addition.
- Visual Check: Inspect for particulates against a dark background.
- Calculation: If 1 mg dissolves in 100 µL, solubility is .
- Validation: Centrifuge at 10,000 x g for 5 minutes. Analyze the supernatant via HPLC to confirm concentration and check for oxidation peaks (Met vs. Met(O)).

Visualization & Logic Workflows

Diagram 1: Solubility Decision Tree

This logic flow guides the researcher to the correct solvent system based on the intended application.

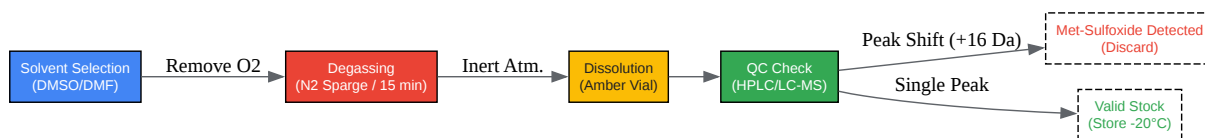


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Caption: Decision matrix for solvent selection based on downstream experimental requirements.

Diagram 2: Methionine Oxidation Prevention Workflow

A self-validating protocol to ensure the integrity of the thioether side chain.



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Caption: Workflow for preventing and detecting Methionine oxidation during solubilization.

References

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